

In-depth Technical Guide: Physicochemical Properties of N'-Boc-N-(Gly-Oleoyl)-Lys

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Compound of Interest

Compound Name: N'-Boc-N-(Gly-Oleoyl)-Lys

Cat. No.: B15621670

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential physicochemical data for **N'-Boc-N-(Gly-Oleoyl)-Lys**, a key intermediate in the synthesis of lipidated peptides and drug delivery systems.

Core Physicochemical Data

The fundamental molecular characteristics of **N'-Boc-N-(Gly-Oleoyl)-Lys** are summarized below. This data is critical for experimental design, analytical method development, and stoichiometric calculations in synthetic protocols.

Parameter	Value	Reference
Chemical Formula	C ₃₁ H ₅₇ N ₃ O ₆	[1] [2] [3]
Molecular Weight	567.80 g/mol	[1] [2]
Exact Mass	567.4247 u	[3]
CAS Number	2353409-71-7	[1] [2] [3]

Elemental Composition

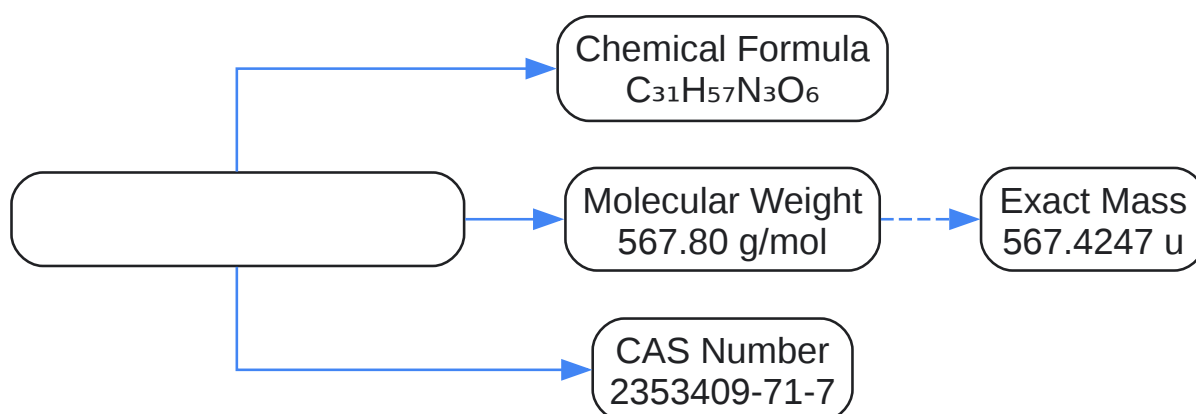
A detailed breakdown of the elemental composition of **N'-Boc-N-(Gly-Oleoyl)-Lys** is provided for applications requiring elemental analysis.

Element	Symbol	Atomic Mass (g/mol)	Count	Molar Mass (g/mol)	Mass Percentage (%)
Carbon	C	12.011	31	372.341	65.57
Hydrogen	H	1.008	57	57.456	10.12
Nitrogen	N	14.007	3	42.021	7.40
Oxygen	O	15.999	6	95.994	16.91
Total		567.812	100.00		

Note: The total molecular weight calculated from elemental composition may vary slightly from the reported molecular weight due to isotopic distribution.

Logical Representation of Molecular Information

The following diagram illustrates the relationship between the compound's identity and its fundamental physicochemical properties.



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Caption: Relationship between **N'-Boc-N-(Gly-Oleoyl)-Lys** and its key identifiers.

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References

- 1. N'-Boc-N-(Gly-Oleoyl)-Lys, CAS 2353409-71-7 | AxisPharm [axispharm.com]
- 2. N'-Boc-N-(Gly-Oleoyl)-Lys, 2353409-71-7 | BroadPharm [broadpharm.com]
- 3. medkoo.com [medkoo.com]
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